

Tombozine: Limited Evidence for Use as a Molecular Probe

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Compound of Interest

Compound Name: Tombozine

Cat. No.: B15588605

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Initial research indicates a significant lack of scientific literature and data to support the use of **Tombozine** as a molecular probe in research and drug development. While the compound is a known alkaloid, there is no readily available information on its application for studying molecular targets, signaling pathways, or for use in assays as a scientific tool.

Tombozine is an alkaloid naturally found in the plant species *Vinca minor*[1]. Basic chemical information identifies it with the CAS Number 604-99-9 and a molecular formula of C₁₉H₂₂N₂O[2]. Studies have noted that **Tombozine** exhibits sedative effects in mice and can lower blood pressure in some domesticated animals[1].

Despite a comprehensive search for its use as a molecular probe, no quantitative data regarding its binding affinities to specific biological targets, such as receptors or enzymes, could be found. Furthermore, there are no published experimental protocols detailing its use in common research applications like fluorescence microscopy, radioligand binding assays, or as a tool to investigate signaling pathways.

The core requirements for developing detailed application notes and protocols—namely, the availability of quantitative data and established experimental methodologies—are not met in the case of **Tombozine** based on the current scientific literature. The absence of such information makes it impossible to construct the requested tables, protocols, and visualizations.

For researchers and drug development professionals seeking molecular probes, it is recommended to consider well-characterized compounds with established binding properties and documented experimental utility. The sigma receptors ($\sigma 1$ and $\sigma 2$), for instance, are targets

of significant interest in drug discovery, and numerous selective ligands have been developed and characterized for this purpose[3][4][5][6][7][8][9][10][11][12][13]. These ligands have defined binding affinities and are used in a variety of experimental protocols to study the role of sigma receptors in health and disease.

In conclusion, while **Tombozine** is a known natural product with some described physiological effects, there is no evidence to support its current use as a molecular probe in the scientific community. Therefore, the creation of detailed application notes and protocols for this purpose is not feasible at this time.

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